

In-Depth Technical Guide: Material Safety of 4-Ethoxy-2-fluoropyridine

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Compound of Interest

Compound Name: 4-Ethoxy-2-fluoropyridine

Cat. No.: B068156

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive review of the available material safety data for **4-Ethoxy-2-fluoropyridine** (CAS No: 175965-82-9). The information is intended to support safe handling, storage, and use of this compound in research and development settings. All quantitative data is presented in structured tables, and logical relationships and workflows are visualized using diagrams.

Section 1: Chemical and Physical Properties

While comprehensive experimental data for **4-Ethoxy-2-fluoropyridine** is limited in publicly accessible literature and databases, the following table summarizes the available information. It is important to note that some of these values are predicted and should be treated as estimates.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₈ FNO	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	141.14 g/mol	--INVALID-LINK--, --INVALID-LINK--
CAS Number	175965-82-9	--INVALID-LINK--, --INVALID-LINK--
Physical Form	Solid	--INVALID-LINK--
Boiling Point	187.1°C at 760 mmHg	--INVALID-LINK--
Density	1.108 ± 0.06 g/cm ³ (Predicted)	--INVALID-LINK--
Melting Point	Data Not Available	
Flash Point	Data Not Available	
Vapor Pressure	Data Not Available	
Solubility	Data Not Available	
Storage Temperature	2-8°C, under inert gas (e.g., Nitrogen or Argon)	

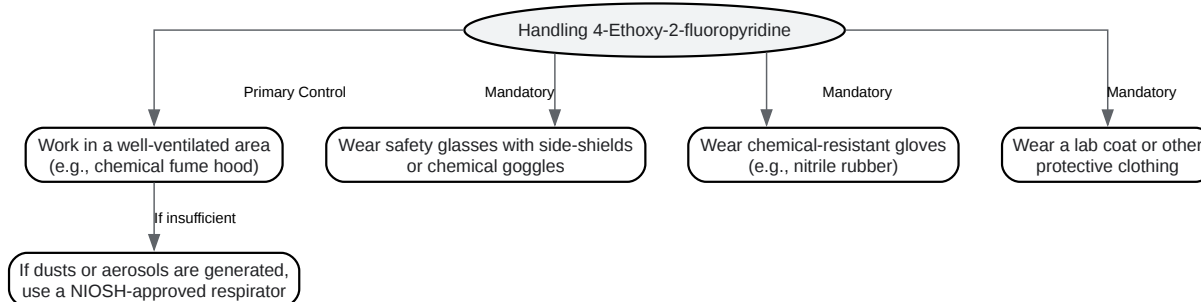
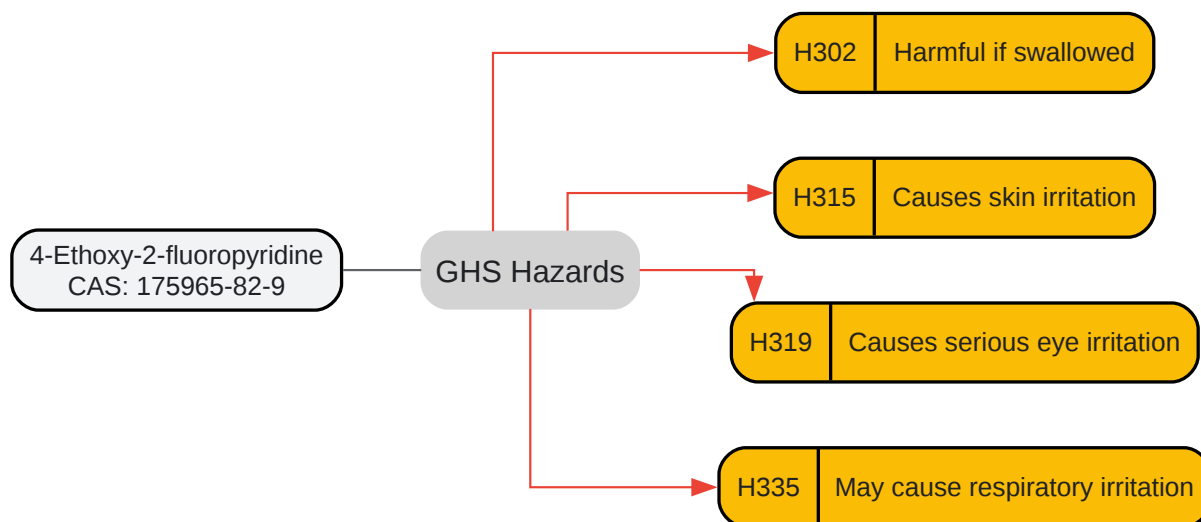
Section 2: Hazard Identification and Classification

Based on information from suppliers, **4-Ethoxy-2-fluoropyridine** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized below.

Hazard Classification	GHS Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07	Warning
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	GHS07	Warning
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation	GHS07	Warning
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation	GHS07	Warning

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The following diagram illustrates the relationship between the chemical and its identified hazards.



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